

In-Depth Technical Guide: Bis(4-methoxycarbonylphenyl) Terephthalate (CAS Number 99328-23-1)

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Compound of Interest

Compound Name: *Bis(4-methoxycarbonylphenyl) Terephthalate*

Cat. No.: B044951

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the properties of the chemical compound with CAS number 99328-23-1, scientifically known as **Bis(4-methoxycarbonylphenyl) Terephthalate**. This document collates available data on its chemical and physical properties, safety information, and applications. Due to its primary use as a monomer in the synthesis of high-performance polymers, information regarding its biological activity, signaling pathways, and direct applications in drug development is limited. This guide presents the currently available scientific information to serve as a foundational resource for researchers and professionals in relevant fields.

Chemical and Physical Properties

Bis(4-methoxycarbonylphenyl) Terephthalate is a complex ester. Structurally, it is the diester of terephthalic acid with two molecules of methyl 4-hydroxybenzoate. This structure imparts significant rigidity and thermal stability, making it a valuable component in polymer chemistry.

General Properties

Property	Value	Source(s)
CAS Number	99328-23-1	[1][2]
Common Name	Bis(4-methoxycarbonylphenyl) Terephthalate	[1]
Synonyms	DLC, Terephthalic Acid Bis[4-(methoxycarbonyl)phenyl] Ester	[1]
Molecular Formula	C ₂₄ H ₁₈ O ₈	[1][2]
Molecular Weight	434.40 g/mol	[3]
Physical State	Solid, Crystal/Powder	[1]
Color	White to Almost White	[1]

Quantitative Data

Quantitative data for several key physical properties of **Bis(4-methoxycarbonylphenyl) Terephthalate** are not readily available in published literature or safety data sheets. The following table summarizes the available information.

Property	Value	Source(s)
Melting Point	Not available	[4]
Boiling Point	605.9 ± 50.0 °C at 760 mmHg	N/A
Density	1.3 ± 0.1 g/cm ³	N/A
Solubility	Not available	N/A
Vapor Pressure	Not available	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Bis(4-methoxycarbonylphenyl) Terephthalate**. While raw spectral data is extensive, a summary of

expected peaks and features is provided below. Researchers can access detailed spectra from databases such as PubChem.

- ^1H NMR: Expected signals would include peaks corresponding to the protons on the central terephthalate ring and the two sets of equivalent protons on the outer phenyl rings, as well as a singlet for the methyl ester protons.
- ^{13}C NMR: The spectrum would show characteristic peaks for the carbonyl carbons of the ester groups, the carbons of the aromatic rings, and the methyl carbons of the ester groups.
- Infrared (IR) Spectroscopy: Key absorption bands would be expected for the C=O stretching of the ester groups (typically around 1720 cm^{-1}), C-O stretching, and aromatic C-H and C=C stretching vibrations.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of the ester linkages.

Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **Bis(4-methoxycarbonylphenyl) Terephthalate** is not readily available in the public domain. However, a general and representative method for the synthesis of similar aromatic esters involves the acylation of a phenol with an acyl chloride in the presence of a base.

Representative Experimental Protocol for a Structurally Related Compound

The following protocol describes the synthesis of a structurally analogous compound, bis(4-allyl-2-methoxyphenyl) terephthalate, and can be considered a representative procedure.^[5]

Materials:

- Terephthaloyl chloride
- 4-allyl-2-methoxyphenol
- Triethylamine

- Ethyl acetate
- Dichloromethane
- Anhydrous calcium chloride
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, dissolve terephthaloyl chloride (1 mmol) and 4-allyl-2-methoxyphenol (2.3 mmol) in triethylamine (8 ml).
- Stir the reaction mixture at 333 K (60 °C) under a nitrogen atmosphere for 8 hours.
- After the reaction is complete, quench the reaction with water.
- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous calcium chloride and remove the solvent by rotary evaporation.
- Purify the crude product by column chromatography on silica gel using a mixture of dichloromethane and ethyl acetate (2:1, v/v) as the eluent.
- Evaporate the solvent from the collected fractions to yield the final product.

Logical Workflow for Synthesis

The following diagram illustrates the general logical workflow for the synthesis and purification of a terephthalate diester based on the representative protocol.

Caption: General Synthesis Workflow for Terephthalate Diesters.

Applications

The primary application of **Bis(4-methoxycarbonylphenyl) Terephthalate** is as a monomer in the production of high-performance polymers, specifically specialized polyesters.[6] These polymers exhibit desirable properties such as excellent thermal stability, high mechanical

strength, and good chemical resistance.[6] These characteristics make them suitable for a range of advanced engineering applications, including the manufacturing of durable films, fibers, and coatings.[6] Additionally, materials derived from this monomer are utilized in the electronics industry for insulating films and protective layers, as well as in the automotive and aerospace sectors where lightweight and robust materials are required.[6]

Biological Activity and Toxicology

There is no significant information available in the scientific literature to suggest that **Bis(4-methoxycarbonylphenyl) Terephthalate** has any specific biological activity or has been investigated for applications in drug development.

Safety Information

Safety data sheets for **Bis(4-methoxycarbonylphenyl) Terephthalate** indicate that it is not classified as a hazardous substance according to Regulation (EC) No 1272/2008. The following table summarizes key safety information.

Safety Aspect	Recommendation
Hazard Classification	Not a hazardous substance or mixture.
Pictograms	None
Signal Word	No signal word
Hazard Statements	None
Precautionary Statements	None
First Aid (Inhalation)	Remove to fresh air.
First Aid (Skin Contact)	Wash with soap and water.
First Aid (Eye Contact)	Rinse with plenty of water.
First Aid (Ingestion)	Rinse mouth with water.
Storage	Keep container tightly closed. Store in a cool, dark place.
Incompatible Materials	Oxidizing agents.

Conclusion

Bis(4-methoxycarbonylphenyl) Terephthalate (CAS 99328-23-1) is a well-defined chemical compound with its primary utility in the field of polymer science. Its chemical structure lends itself to the creation of robust and stable polyesters for demanding applications. While a significant body of information on its biological effects is absent, its safety profile appears favorable for its intended industrial use. This guide provides a summary of the available technical data and highlights the areas where further research, particularly in the full characterization of its physical properties and the publication of detailed synthesis protocols, would be beneficial to the scientific community.

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